

A Comprehensive Technical Guide to 3 β -Acetoxyurs-12-en-11-one

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Compound of Interest

Compound Name: 3beta-Acetoxyurs-12-en-11-one

Cat. No.: B12388839

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Abstract: This technical guide provides a detailed examination of 3 β -Acetoxyurs-12-en-11-one, a pentacyclic triterpenoid of the ursane class. As a derivative of the widely studied ursolic acid scaffold, this molecule presents significant interest for researchers in natural product chemistry, pharmacology, and drug development. This document covers its formal nomenclature, physicochemical properties, potential synthetic and isolation strategies, and inferred biological activities based on related structures. It is designed to serve as a foundational resource for scientists investigating this compound and its potential applications.

Chemical Identity and Nomenclature

The precise identification and naming of a compound are critical for unambiguous scientific communication. 3 β -Acetoxyurs-12-en-11-one belongs to the vast family of triterpenoids, which are complex natural products built from a 30-carbon precursor.

IUPAC Name

The formal IUPAC name for this compound is

[(3S,4aR,6aR,6bS,8aR,11R,12S,12aR,14aR,14bS)-4,4,6a,6b,8a,11,12,14b-octamethyl-14-oxo-1,2,3,4a,5,6,7,8,9,10,11,12,12a,14a-tetradecahydricen-3-yl] acetate.[1] This systematic

name precisely describes the stereochemistry and functional group positions on the complex picene-derived core structure.

Synonyms and Identifiers

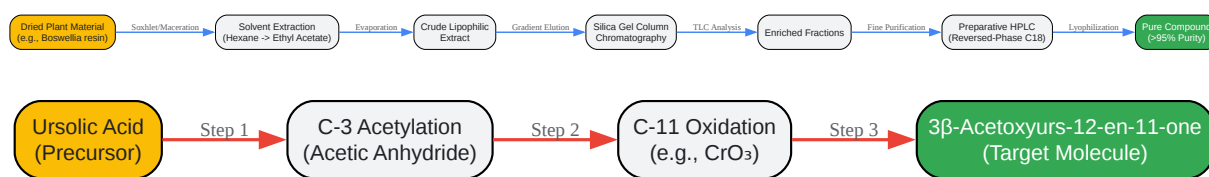
In literature and chemical catalogs, the compound is more commonly known by its semi-systematic name and other identifiers.

Identifier Type	Value
Common Name	3 β -Acetoxyurs-12-en-11-one
CAS Registry Number	2348-66-5[1]
Molecular Formula	C ₃₂ H ₅₀ O ₃ [1]
PubChem CID	10528813[1]
Other Synonyms	3 α -Acetoxyurs-12-en-11-one[1]

Chemical Structure Analysis

The structure of 3 β -Acetoxyurs-12-en-11-one is based on the pentacyclic ursane skeleton. The key features, which dictate its chemical reactivity and biological function, are:

- **Ursane Core:** A five-ring system (A-E) characteristic of this triterpenoid subclass.
- **C-3 Acetoxy Group:** An acetate ester at the 3rd carbon position with a beta (β) stereochemical configuration, meaning the group projects out of the plane of the ring system.
- **C-11 Carbonyl Group:** A ketone functional group at the 11th carbon position. This feature is common in bioactive derivatives of boswellic and glycyrrhetic acids and significantly influences the molecule's electronic and conformational properties.
- **C-12 Olefinic Bond:** A double bond between carbons 12 and 13, which introduces planarity to the C-ring and is a common site for chemical reactions.



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Sources

- 1. 3beta-Acetoxyurs-12-en-11-one | C32H50O3 | CID 10528813 - PubChem [pubchem.ncbi.nlm.nih.gov]
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